

Application Notes and Protocols for Preparing D-SNAP Stock Solutions

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Compound of Interest

Compound Name: D-SNAP

Cat. No.: B1139882

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **D-SNAP** (S-Nitroso-N-Acetyl-D,L-Penicillamine), a widely used nitric oxide (NO) donor in experimental research.

Quantitative Data Summary

The following table summarizes the key quantitative information for preparing **D-SNAP** stock solutions.

Parameter	Value	Reference
Molecular Formula	C ₇ H ₁₂ N ₂ O ₄ S	[1]
Molecular Weight	220.2 g/mol	[1]
Appearance	Green Crystalline Solid	[2]
Storage Temperature	-20°C	[2]
Solubility in DMSO	>25 mg/mL	
Solubility in DMF	>50 mg/mL	[1]
Solubility in Ethanol	>30 mg/mL	[1]
Solubility in PBS (pH 7.2)	>11.2 mg/mL	[1]
Solubility in Water	≥2 mg/mL	[2]
Half-life in Solution (pH 6-8, 37°C)	~6 hours (with metal chelators)	[1]

Experimental Protocols

Materials

- **D-SNAP** (S-Nitroso-N-Acetyl-D,L-Penicillamine) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Deoxygenated Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Analytical balance

Protocol for Preparing a 100 mM D-SNAP Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **D-SNAP** in DMSO. This high-concentration stock is suitable for long-term storage and subsequent dilution to working concentrations for various experimental assays.

- **Pre-weighing Preparation:** Allow the **D-SNAP** powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing D-SNAP:** Carefully weigh out 22.02 mg of **D-SNAP** powder using an analytical balance and transfer it to a sterile, amber microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the **D-SNAP** powder.
- **Dissolution:** Tightly cap the tube and vortex for 10-15 minutes, or until the **D-SNAP** is completely dissolved.^[3] The solution should be a clear, green color.
- **Aliquoting and Storage:** Aliquot the 100 mM **D-SNAP** stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. Store the aliquots at -20°C.^{[2][3]} For long-term storage, -80°C is recommended to minimize degradation.

Note: Due to the potential for precipitation when diluting in aqueous buffers, it is crucial to perform dilutions immediately before use.^[4]

Preparation of Working Solutions

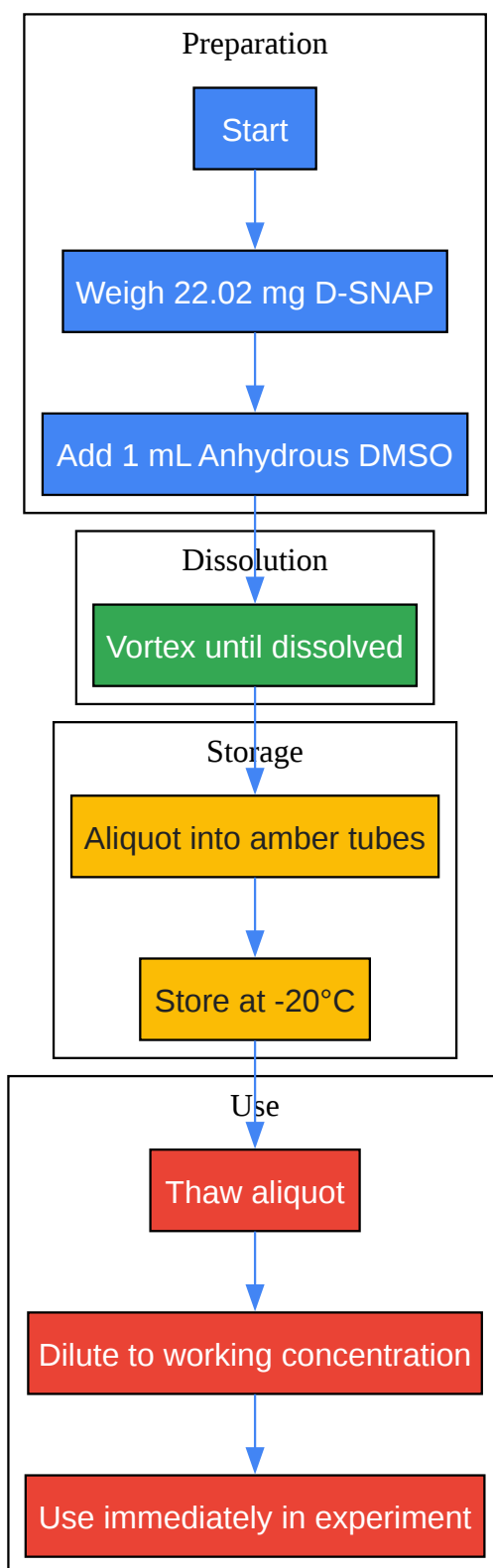
For cell culture experiments, it is critical to minimize the final concentration of DMSO to avoid solvent-induced toxicity.^[4]

- **Thawing:** Thaw a single aliquot of the 100 mM **D-SNAP** stock solution at room temperature, protected from light.
- **Serial Dilution:** Perform serial dilutions of the stock solution in the desired experimental buffer (e.g., deoxygenated PBS or cell culture medium) to achieve the final working concentration. It is recommended to add the **D-SNAP** stock to the buffer and mix immediately to prevent precipitation.^[4]

- Immediate Use: Use the prepared working solutions immediately, as the stability of **D-SNAP** in aqueous solutions is limited.[\[1\]](#)

Mandatory Visualizations

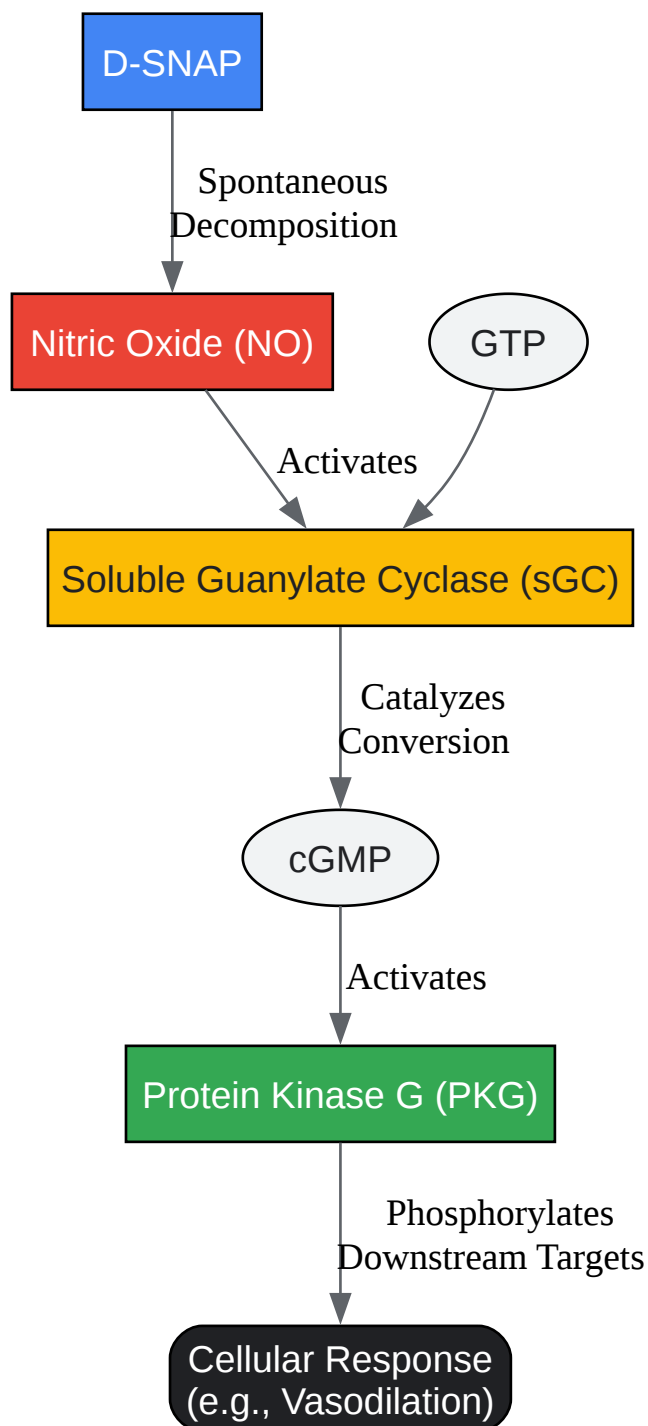
Experimental Workflow for D-SNAP Stock Solution Preparation



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Caption: Workflow for **D-SNAP** stock solution preparation and use.

Signaling Pathway of D-SNAP as a Nitric Oxide Donor



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Caption: **D-SNAP** acts as an NO donor, initiating downstream signaling.

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